

# AR-M 1000390 storage conditions to maintain purity

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## Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B15575753

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## Technical Support Center: AR-M 1000390

For researchers, scientists, and drug development professionals utilizing **AR-M 1000390**, maintaining the purity and stability of this potent and selective  $\delta$ -opioid receptor agonist is critical for reproducible and accurate experimental outcomes. This guide provides detailed storage conditions, troubleshooting advice for potential purity issues, and relevant technical information.

## Frequently Asked Questions (FAQs)

What are the optimal storage conditions for solid **AR-M 1000390**?

To ensure the long-term stability and maintain the purity of solid **AR-M 1000390**, it is recommended to store it at  $-20^{\circ}\text{C}$  in a desiccated environment.<sup>[1]</sup> Under these conditions, the compound is stable for at least two years.<sup>[1]</sup>

How should I store solutions of **AR-M 1000390**?

For prepared solutions of **AR-M 1000390**, storage at  $-80^{\circ}\text{C}$  is recommended for a shelf-life of up to six months. For shorter-term storage,  $-20^{\circ}\text{C}$  is suitable for up to one month. It is crucial to use tightly sealed containers to prevent solvent evaporation and protect from moisture. Many suppliers do not recommend long-term storage of solutions, advising to use them soon after preparation.

What solvents are suitable for dissolving **AR-M 1000390**?

**AR-M 1000390** hydrochloride is soluble in DMSO.[1]

What is the appearance of pure **AR-M 1000390**?

Pure **AR-M 1000390** hydrochloride is a white solid.[2]

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Reduced compound efficacy or inconsistent results	Degradation of the compound due to improper storage.	Ensure the compound has been stored at the recommended temperature and protected from moisture. If degradation is suspected, it is advisable to use a fresh vial of the compound. For solutions, prepare fresh stock from solid material.
Inaccurate concentration of the prepared solution.	Verify the calculations used for preparing the stock solution. Ensure the solid compound was fully dissolved. If possible, confirm the concentration using a suitable analytical method like UV spectroscopy, if a reference extinction coefficient is available.	
Visible impurities or change in appearance	Contamination or degradation.	Do not use the compound if there are visible signs of contamination or changes in physical appearance. Discard the vial and obtain a fresh supply.
Precipitation of the compound from the solution.	If the compound has precipitated out of solution, gently warm the vial and vortex to redissolve. Ensure the storage temperature is appropriate for the solvent used. Some compounds may require storage at room temperature or 4°C once in	

solution to prevent precipitation.

Unexpected peaks in analytical chromatography (e.g., HPLC)

Presence of impurities from synthesis or degradation.

Review the certificate of analysis for any known impurities. If new peaks are observed, consider potential degradation pathways such as hydrolysis of the amide bond or oxidation of the piperidine ring. Compare the chromatogram with that of a freshly prepared sample from a new vial.

Contamination from solvent or labware.

Run a blank injection of the solvent to rule out solvent-based contamination. Ensure all labware is thoroughly clean.

## Data Presentation

### Recommended Storage Conditions Summary

Form	Storage Temperature	Duration	Key Considerations
Solid	-20°C	≥ 2 years	Store in a desiccated environment.
Solution	-80°C	Up to 6 months	Use tightly sealed containers; protect from moisture.
Solution	-20°C	Up to 1 month	Use tightly sealed containers; protect from moisture.

### Purity Specifications from Representative Suppliers

Supplier	Purity Specification	Analytical Method
Tocris Bioscience	≥97%	HPLC
APExBIO	98.00%	Not specified
MOLNOVA	>98%	HPLC
BioCrick	High Purity	NMR, HPLC, MS

## Experimental Protocols

### General Protocol for Purity Analysis by High-Performance Liquid Chromatography (HPLC)

While a specific, validated HPLC method for **AR-M 1000390** is not publicly available in the search results, a general reverse-phase HPLC (RP-HPLC) method can be developed for purity assessment based on its chemical structure (a benzamide derivative).

Objective: To determine the purity of **AR-M 1000390** and detect the presence of any impurities.

#### Materials:

- **AR-M 1000390** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid or trifluoroacetic acid (TFA)
- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm)

#### Methodology:

- Mobile Phase Preparation:
  - Mobile Phase A: 0.1% Formic acid or TFA in water.

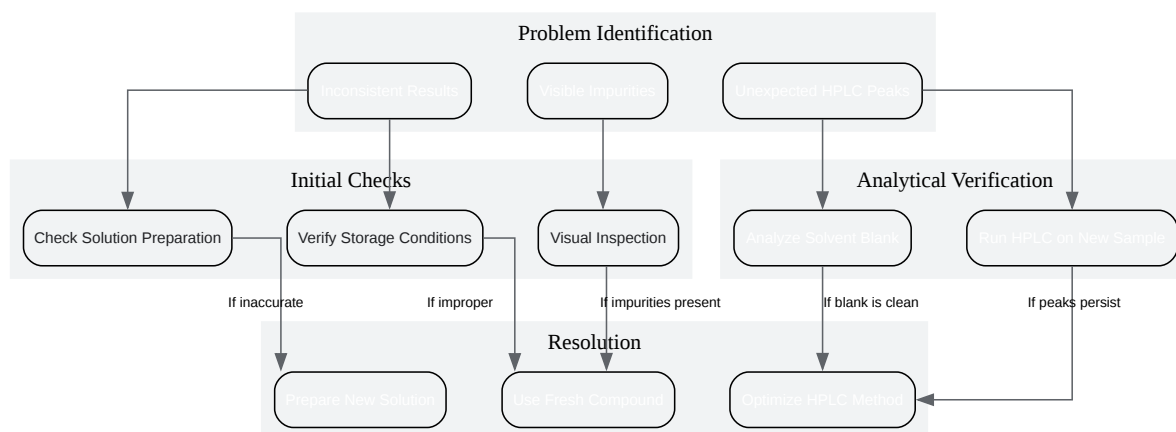
- Mobile Phase B: 0.1% Formic acid or TFA in acetonitrile.
- Sample Preparation:
  - Prepare a stock solution of **AR-M 1000390** in a suitable solvent (e.g., DMSO or mobile phase) at a concentration of approximately 1 mg/mL.
  - Dilute the stock solution with the mobile phase to a final concentration suitable for UV detection (e.g., 0.1 mg/mL).
- Chromatographic Conditions (Example):
  - Column: C18, 4.6 x 150 mm, 5 μm
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10 μL
  - Column Temperature: 30°C
  - UV Detection: 254 nm (or an optimal wavelength determined by UV scan)
  - Gradient Elution:
    - 0-5 min: 10% B
    - 5-25 min: 10% to 90% B
    - 25-30 min: 90% B
    - 30.1-35 min: 10% B (re-equilibration)
- Analysis:
  - Inject a blank (mobile phase) to identify any system peaks.
  - Inject the prepared **AR-M 1000390** sample.

- The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Note: This is a general method and may require optimization for column type, gradient profile, and mobile phase composition to achieve the best separation of **AR-M 1000390** from any potential impurities.

## Visualizations

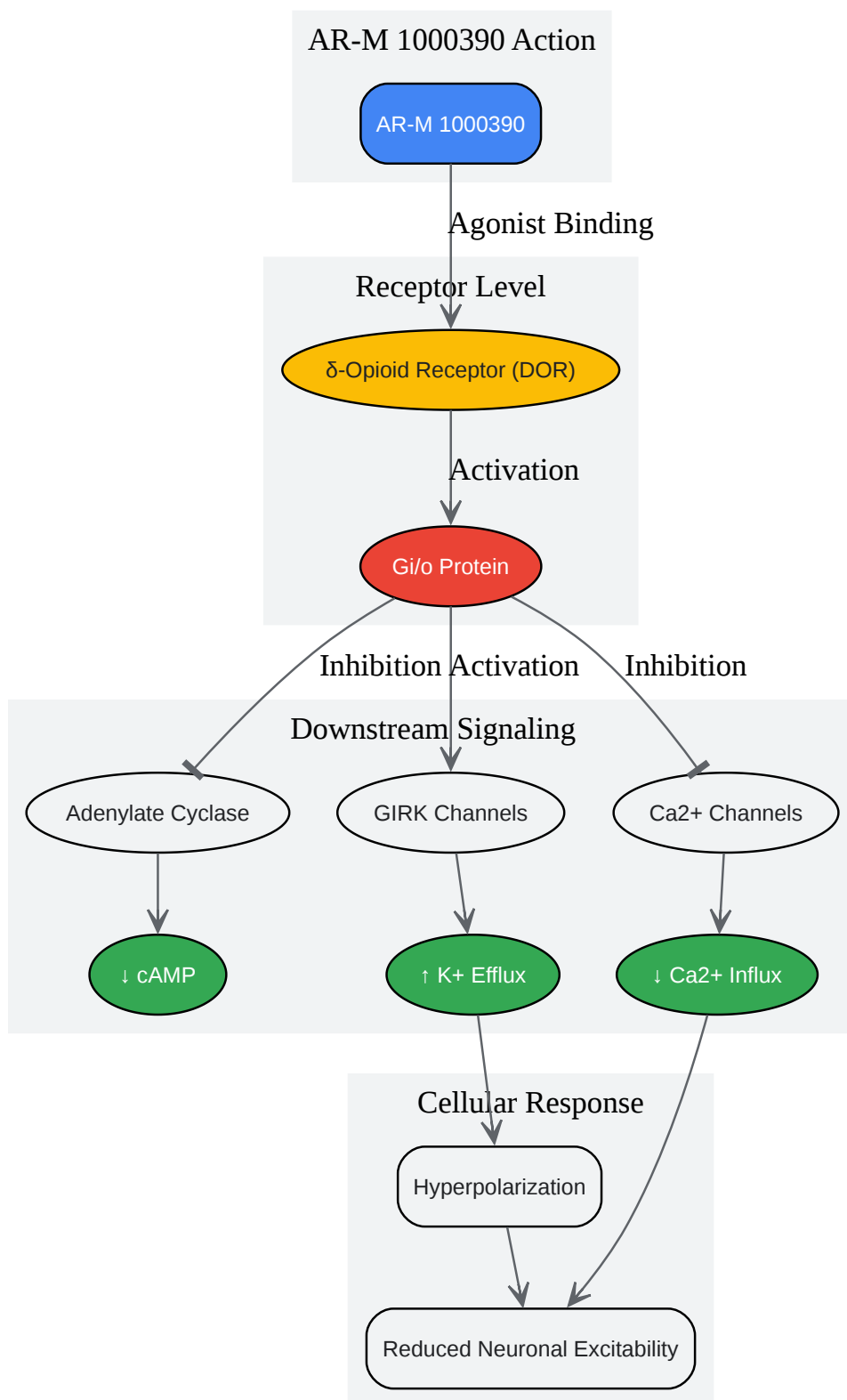
### Logical Workflow for Troubleshooting Purity Issues



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Caption: Troubleshooting workflow for addressing purity issues with **AR-M 1000390**.

Signaling Pathway of **AR-M 1000390** at the  $\delta$ -Opioid Receptor



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Caption: Simplified signaling pathway of **AR-M 1000390** as a  $\delta$ -opioid receptor agonist.



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## References

- 1. AR-M 1000390 hydrochloride | CAS:209808-47-9 | Delta-opioid receptor agonist, low-internalizing | High Purity | Manufacturer BioCrick [[biocrick.com](http://biocrick.com)]
- 2. [apexbt.com](http://apexbt.com) [[apexbt.com](http://apexbt.com)]
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